

A Technical Guide to the Solubility of Pyridoxal 5'-Phosphate-d3

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Compound of Interest

Compound Name: *Pyridoxol 5'-phosphate-d3*

Cat. No.: *B12407593*

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For researchers, scientists, and professionals in drug development, understanding the solubility of active pharmaceutical ingredients and coenzymes is fundamental to experimental design, formulation, and ensuring bioavailability. This technical guide provides an in-depth overview of the solubility of Pyridoxal 5'-phosphate-d3 (PLP-d3), a deuterated form of the active vitamin B6. While specific quantitative data for the deuterated form is limited, this guide consolidates available information for both PLP-d3 and its non-deuterated counterpart, Pyridoxal 5'-phosphate (PLP), as their solubility characteristics are expected to be nearly identical.

Core Solubility Data

The solubility of a compound is a critical physical property that dictates its handling, formulation, and biological absorption. The following tables summarize the available quantitative solubility data for Pyridoxal 5'-phosphate-d3 and the non-deuterated Pyridoxal 5'-phosphate in various solvents.

Table 1: Quantitative Solubility of Pyridoxal 5'-Phosphate-d3

Solvent	Solubility	Molar Concentration	Conditions	Source
DMSO	62.5 mg/mL	249.84 mM	Requires sonication and warming. Use of non-hygroscopic DMSO is recommended.	MedchemExpress.com[1]

Table 2: Quantitative Solubility of Pyridoxal 5'-Phosphate (Non-deuterated)

Solvent	Solubility	Conditions	Source		:---	:---	:---		Water	28 mg/mL	-	PubChem[2]
	Water	6 mg/mL	-	Selleck Chemicals[3]		Water	Slightly soluble	-	Thermo Fisher Scientific			
	DMSO	49 mg/mL	For hydrate form.	Selleck Chemicals[3]		Ethanol	Insoluble	-	Selleck Chemicals[3]			
	1 M Hydrochloric Acid	50 mg/mL	Clear, colorless to light yellow-green solution.	MP Biomedicals[4]		Methanol + Water	Varies with composition and temperature.	Maximum solubility observed around a water mole fraction of 0.8 at T > 308.15 K.	ResearchGate[5]			
	Ethanol + Water	Increases with increasing temperature and mole fraction of water.	Temperature range: 278.15 K to 318.15 K.	ResearchGate[5]								
	Isopropanol + Water	Increases with increasing temperature and mole fraction of water.	Temperature range: 278.15 K to 318.15 K.	ResearchGate[5]								
	Acetone + Water	Increases with increasing temperature and mole fraction of water.	Temperature range: 278.15 K to 318.15 K.	ResearchGate[5]								

Experimental Protocols for Solubility Determination

A precise and reproducible methodology is crucial for determining the solubility of a compound. The "isothermal dissolution equilibrium method" is a standard approach.[5] This section outlines a general protocol for determining the solubility of Pyridoxal 5'-phosphate-d3.

Objective: To determine the equilibrium solubility of Pyridoxal 5'-phosphate-d3 in a given solvent at a specific temperature.

Materials:

- Pyridoxal 5'-phosphate-d3
- Selected solvent(s) of high purity
- Thermostatically controlled shaker or water bath
- Calibrated thermometer
- Centrifuge
- Analytical balance
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.22 μm PTFE or PVDF)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer.

Procedure:

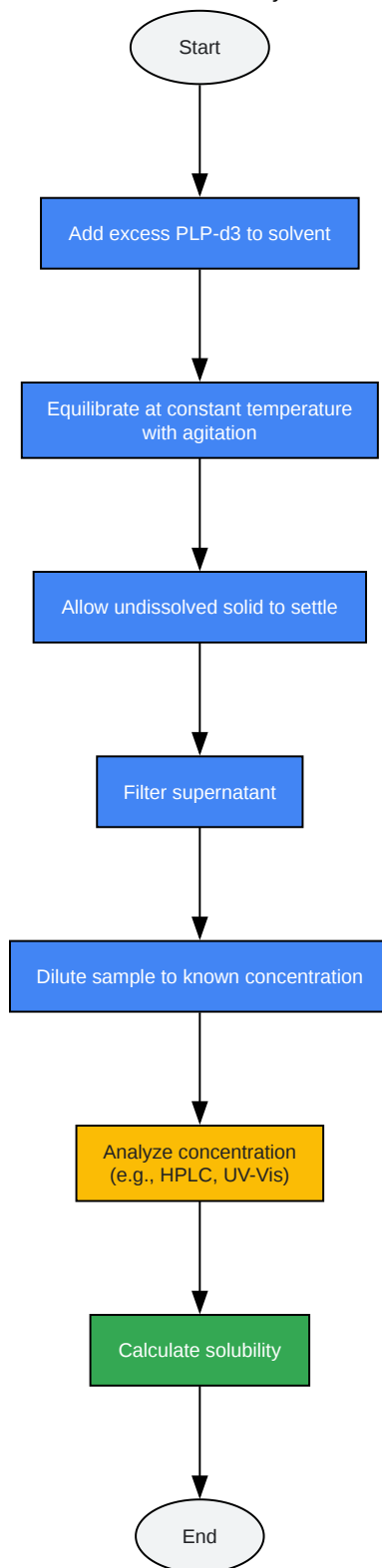
- Preparation of Saturated Solution:
 - Add an excess amount of Pyridoxal 5'-phosphate-d3 to a known volume of the solvent in a sealed container (e.g., a glass vial). The excess solid is crucial to ensure that equilibrium with the dissolved solute is reached.
 - Place the container in a thermostatically controlled shaker or water bath set to the desired temperature.
 - Agitate the mixture for a predetermined period (e.g., 24-72 hours) to ensure that equilibrium is reached. The time required for equilibrium should be established experimentally.
- Sample Collection and Preparation:
 - After the equilibration period, allow the suspension to settle.

- Carefully withdraw a known volume of the supernatant using a pre-warmed (to the experimental temperature) pipette.
- Immediately filter the supernatant using a syringe filter to remove any undissolved solid particles. This step is critical to prevent overestimation of solubility.
- Dilute the clear, filtered solution with a known volume of the solvent to a concentration that falls within the linear range of the analytical method.
- Quantification of Dissolved Solute:
 - Analyze the diluted solution using a validated analytical method, such as HPLC or UV-Vis spectrophotometry, to determine the concentration of Pyridoxal 5'-phosphate-d3.
 - For HPLC analysis: A reversed-phase C18 column is often used for the separation of water-soluble vitamins. The mobile phase could consist of a buffered aqueous solution with an organic modifier like methanol or acetonitrile. Detection is typically performed using a UV detector at a wavelength where PLP-d3 has maximum absorbance.
 - For UV-Vis analysis: Determine the absorbance of the diluted solution at the wavelength of maximum absorption (λ_{max}) for Pyridoxal 5'-phosphate-d3 in the chosen solvent. Calculate the concentration using a pre-established calibration curve.
- Calculation of Solubility:
 - Calculate the concentration of the undiluted saturated solution by accounting for the dilution factor.
 - Express the solubility in appropriate units, such as mg/mL or molarity.

Visualizing Core Concepts

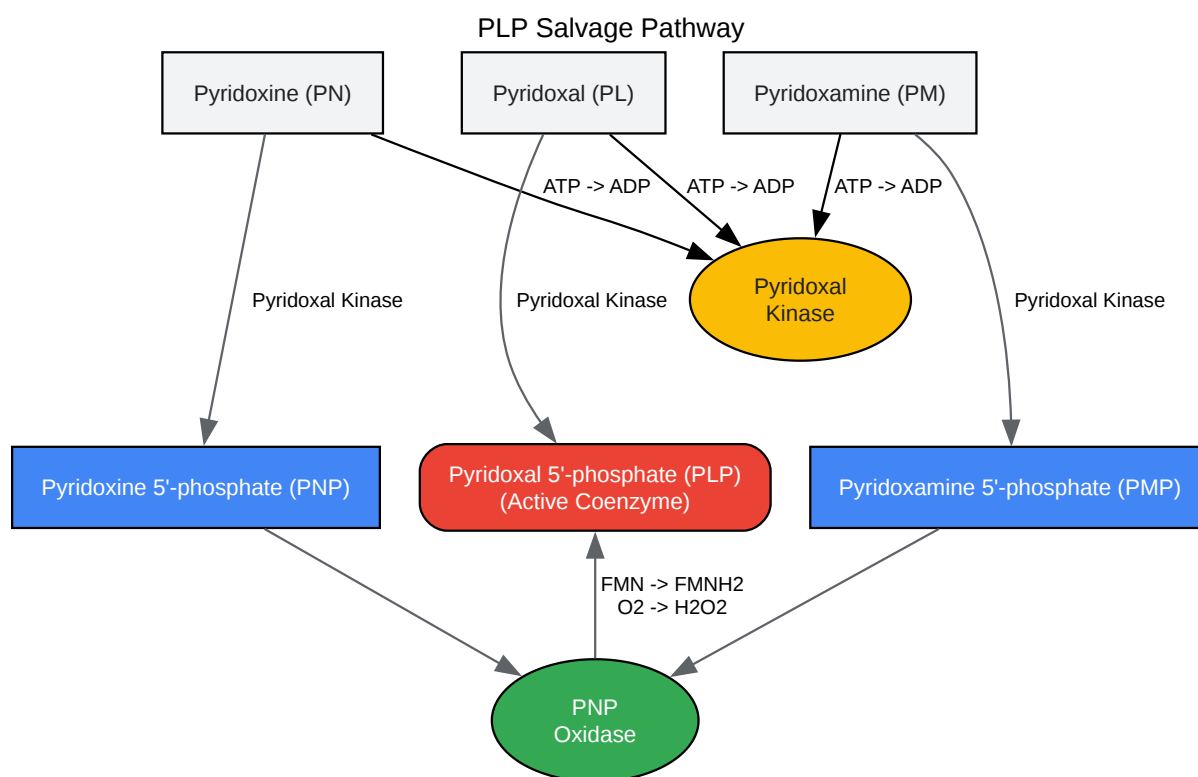
To better illustrate the context and processes related to Pyridoxal 5'-phosphate, the following diagrams have been generated using Graphviz.

General Workflow for Solubility Determination

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Caption: A flowchart illustrating the key steps of the isothermal dissolution equilibrium method for determining solubility.

Pyridoxal 5'-phosphate is a vital coenzyme in a multitude of metabolic pathways. The "salvage pathway" is a key mechanism in humans for recycling and synthesizing PLP from various vitamin B6 forms obtained from the diet.[6][7]



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Caption: The salvage pathway for the synthesis of the active coenzyme Pyridoxal 5'-phosphate (PLP).

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Pyridoxal 5'-phosphate | C₈H₁₀NO₆P | CID 1051 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. selleckchem.com [selleckchem.com]
- 4. 101.200.202.226 [101.200.202.226]
- 5. researchgate.net [researchgate.net]
- 6. mdpi.com [mdpi.com]
- 7. flipper.diff.org [flipper.diff.org]
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